

Berzosertib chemoradiotherapy scheduling esophagus cancer

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Berzosertib

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Clinical Trial Summary and Quantitative Data

The **CHARIOT trial** (NCT03641547) was a Phase I, open-label, dose-escalation study investigating **berzosertib** combined with chemoradiotherapy [1] [2] [3]. It featured two cohorts and employed the Time-to-Event Continual Reassessment Method (TiTE-CRM) for dose optimization. Key quantitative findings on safety, dosing, and preliminary efficacy are summarized below.

Table 1: CHARIOT Trial Cohort A1 - Berzosertib with Radiotherapy (Esophageal Cancer) [1] [2]

Parameter	Details
Patient Population	Oesophageal cancer (n=16) for palliative treatment
Radiotherapy Regimen	35 Gy in 15 fractions over 3 weeks
Berzosertib Dosing	Tested across six dose levels; administered twice weekly on radiotherapy days
Recommended Phase II Dose (RP2D)	240 mg/m ²
Dose-Limiting Toxicities (DLTs)	None observed

Parameter	Details
Most Common Grade 3 TRAE	Rash (occurred in 5 patients)
Conclusion	Combination was feasible and well-tolerated

Table 2: CHARIOT Trial Cohort A2 - Berzosertib with Chemotherapy (Advanced Solid Tumours) [1]
[2]

Parameter	Details
Patient Population	Advanced solid tumours (n=18)
Chemotherapy Regimen	Cisplatin (60 mg/m ² , Day 1) + Capecitabine (625 mg/m ² BID, 21-day cycle) for up to 6 cycles
Berzosertib Dosing	Once weekly
Recommended Phase II Dose (RP2D)	140 mg/m ²
Dose-Limiting Toxicities (DLTs)	7 DLTs occurred in 2 patients
Most Common Grade ≥3 TRAEs	Neutropenia, Thrombocytopenia
Treatment-Related Deaths	None reported

Table 3: Preliminary Efficacy in Irradiated Tumors (Ceralasertib Study) [4] *This data from a similar ATR inhibitor (ceralasertib) with palliative radiotherapy provides context for potential efficacy:*

Best Response	Number of Patients (n=23)	Percentage
Complete Response (CR)	2	9%

Best Response	Number of Patients (n=23)	Percentage
Partial Response (PR)	6	26%
Stable Disease (SD)	13	57%
Progressive Disease (PD)	2	9%

Detailed Experimental Protocol

The following methodology is based on the CHARIOT trial design [2].

Study Design

- **Type:** Single-arm, open-label, multi-center Phase I dose-escalation study.
- **Dose Escalation Method:** Time-to-Event Continual Reassessment Method (TiTE-CRM). This allows for continuous modeling of the dose-toxicity relationship as patient data accumulates, without requiring the full observation period to be complete before enrolling new patients.

Treatment Schedule

- **Cohort A1 (Berzosertib + Radiotherapy):**
 - **Radiotherapy:** A total dose of 35 Gy delivered in 15 fractions of 2.33 Gy each, treating once daily, five days a week for three weeks.
 - **Berzosertib:** Administered intravenously **twice per week** (e.g., on the same days as radiotherapy) at the assigned dose level. The RP2D is **240 mg/m²** [1] [2].
- **Cohort A2 (Berzosertib + Chemotherapy):**
 - **Chemotherapy:**
 - **Cisplatin:** 60 mg/m² intravenously on Day 1 of a 21-day cycle.
 - **Capecitabine:** 625 mg/m² orally twice daily from Day 1 to Day 21 of a 21-day cycle.
 - Planned treatment duration: 6 cycles.
 - **Berzosertib:** Administered intravenously **once weekly** at the RP2D of **140 mg/m²** [1] [2].

Key Assessments and Definitions

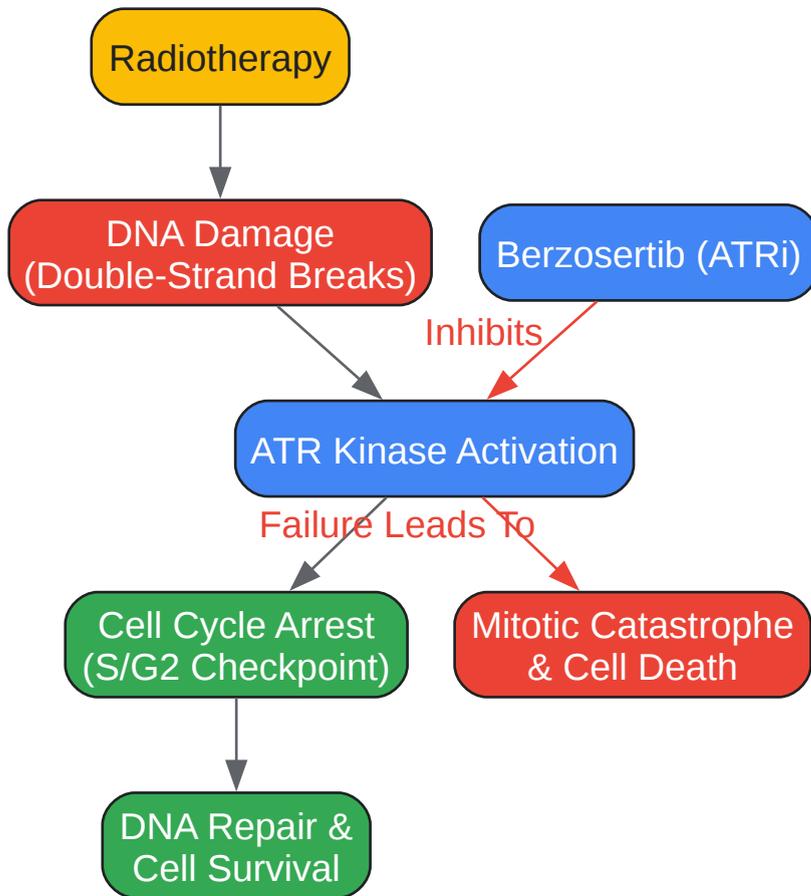
- **Dose-Limiting Toxicity (DLT):** The trial typically defines DLTs as certain severe (Grade 4) hematological toxicities or clinically significant Grade 3 non-hematological toxicities occurring within a specified observation period (e.g., the first cycle). The exact definition is protocol-specific.
- **Safety Monitoring:** Adverse events are graded according to the NCI Common Terminology Criteria for Adverse Events (CTCAE). Patients are monitored for both acute and late toxicities.
- **Efficacy Evaluation:** Tumor response is assessed radiologically (e.g., via CT scans) using standard criteria like RECIST (Response Evaluation Criteria in Solid Tumors). The "best overall response" in irradiated tumors is recorded.

Mechanistic and Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate the proposed mechanism of action and the clinical trial workflow.

Diagram 1: ATR Inhibition Radiosensitization Mechanism

This diagram illustrates the theoretical basis for combining **Berzosertib** with radiotherapy [2] [5].

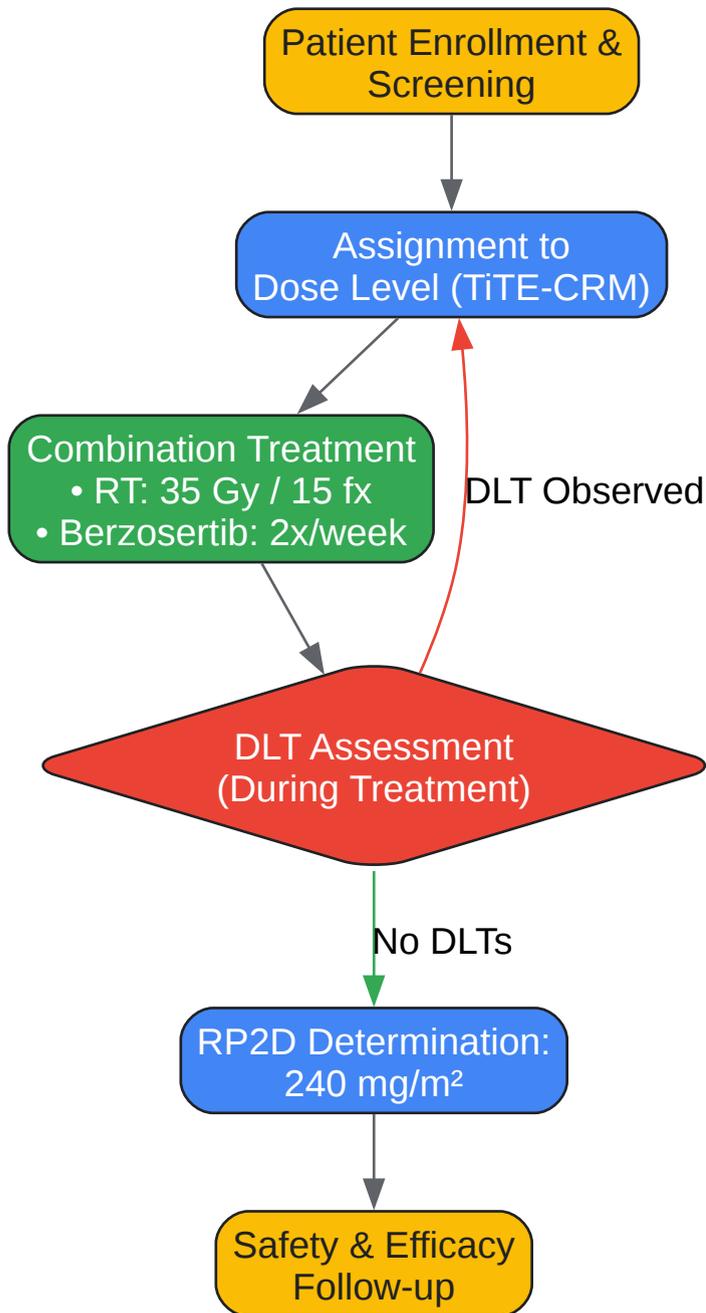


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Title: Mechanism of ATR Inhibition Radiosensitization

Diagram 2: CHARIOT Trial Workflow (Cohort A1)

This diagram outlines the patient journey and key decision points in the Cohort A1 protocol [2].



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Title: CHARIOT Trial A1 Cohort Workflow

Discussion and Key Insights

- **Feasibility and Safety:** The CHARIOT trial demonstrates that combining **berzosertib** with palliative radiotherapy in esophageal cancer is **feasible and well-tolerated**, with no DLTs reported in the A1

cohort [1] [2]. The most notable related adverse event was rash.

- **Dosing Distinction:** The RP2D for **berzosertib** differs based on the combination partner: **240 mg/m²** with radiotherapy and **140 mg/m²** with cisplatin/capecitabine chemotherapy [1]. This highlights the importance of context-specific dosing.
- **Mechanistic Rationale:** The combination is grounded in strong preclinical data. **Berzosertib** inhibits ATR, a key kinase in the DNA damage response. By blocking ATR, cancer cells (often with impaired p53 function) are unable to repair radiation-induced DNA damage, leading to mitotic catastrophe and cell death [2] [5].
- **Future Directions:** The data from this Phase I trial support further investigation in a **Phase II setting** to more rigorously evaluate the efficacy of this combination [1] [3].

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